

Comparative Analysis of AKP-001: A Selective p38 α MAPK Inhibitor

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Compound of Interest

Compound Name: *Akp-001*

Cat. No.: *B1665198*

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This guide provides a comparative analysis of **AKP-001**, a selective inhibitor of the p38 α mitogen-activated protein kinase (MAPK). The document outlines its specificity and selectivity profile in comparison to other known p38 MAPK inhibitors, presents detailed experimental methodologies for key assays, and visualizes the relevant signaling pathway and experimental workflows.

Introduction to AKP-001

AKP-001 is a novel isoxazole derivative identified as a potent and selective inhibitor of p38 α MAPK.^[1] The p38 MAPK signaling pathway is a critical regulator of inflammatory responses, making its inhibitors promising therapeutic candidates for a range of conditions, including rheumatoid arthritis and inflammatory bowel disease. **AKP-001** has been designed as an "antedrug," a pharmacologically active compound that is readily metabolized to an inactive form, aiming to concentrate its therapeutic effect at the site of inflammation and minimize systemic side effects.

Data Presentation: Specificity and Selectivity Profiling

The following table summarizes the in vitro inhibitory activity (IC₅₀) of **AKP-001** and two other well-characterized p38 MAPK inhibitors, SB203580 and BIRB 796, against the four p38 MAPK

isoforms and other selected kinases. This data allows for a direct comparison of the potency and selectivity of these compounds.

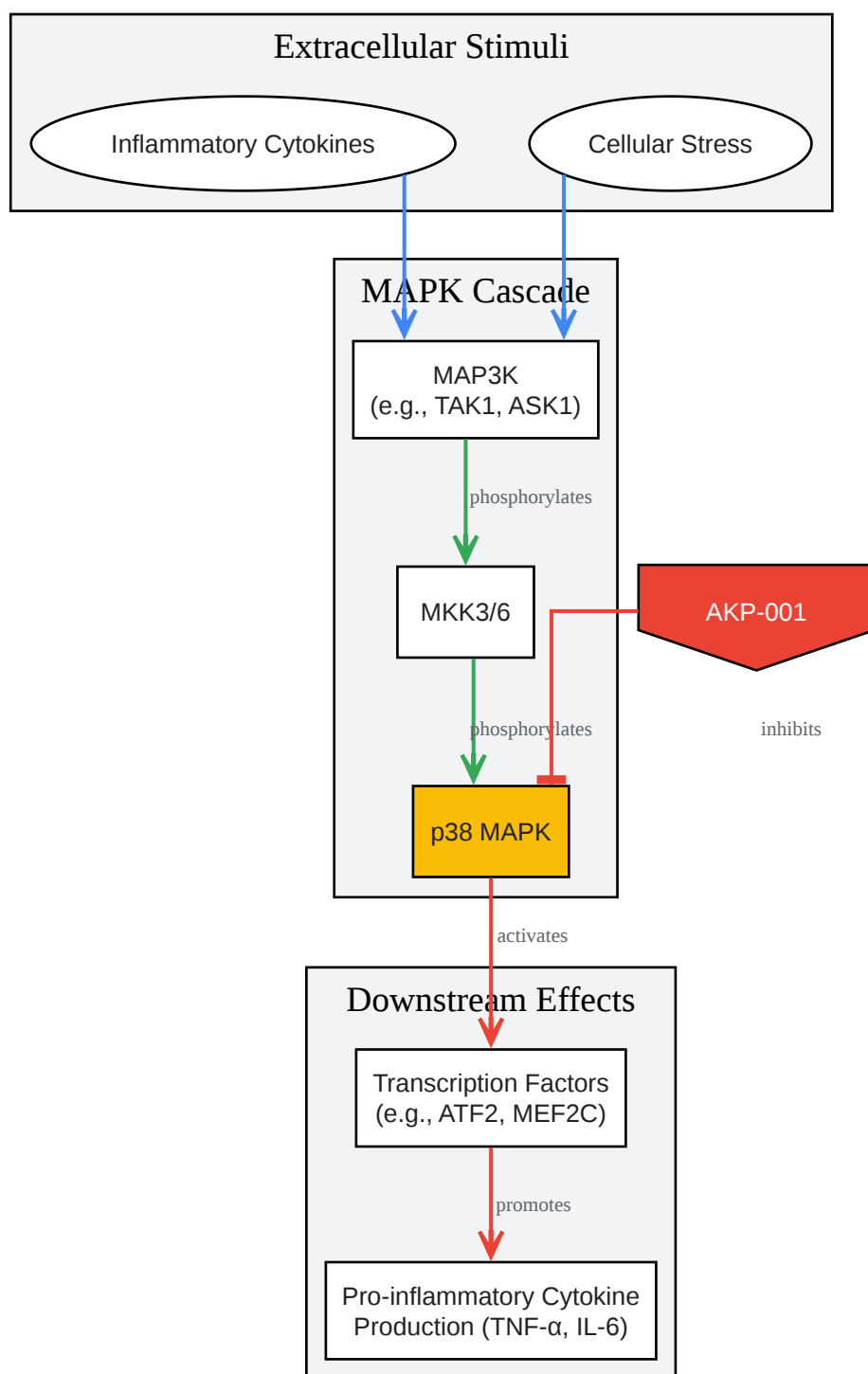
Kinase Target	AKP-001 (IC50, nM)	SB203580 (IC50, nM)	BIRB 796 (IC50, nM)
p38 α	49.1 (in THP-1 cells) [1]	~70 [2]	38 [3] [4]
p38 β	Data not available	Data not available	65 [3] [4]
p38 γ	Data not available	Data not available	200 [3] [4]
p38 δ	Data not available	Data not available	520 [3] [4]
JNK1	Data not available	No inhibition	Data not available
JNK2	Data not available	Data not available	98
c-Raf-1	Data not available	Data not available	1400
ERK1	Data not available	No inhibition	No significant inhibition [3]
SYK	Data not available	Data not available	No significant inhibition [3]
IKK2	Data not available	Data not available	No significant inhibition [3]

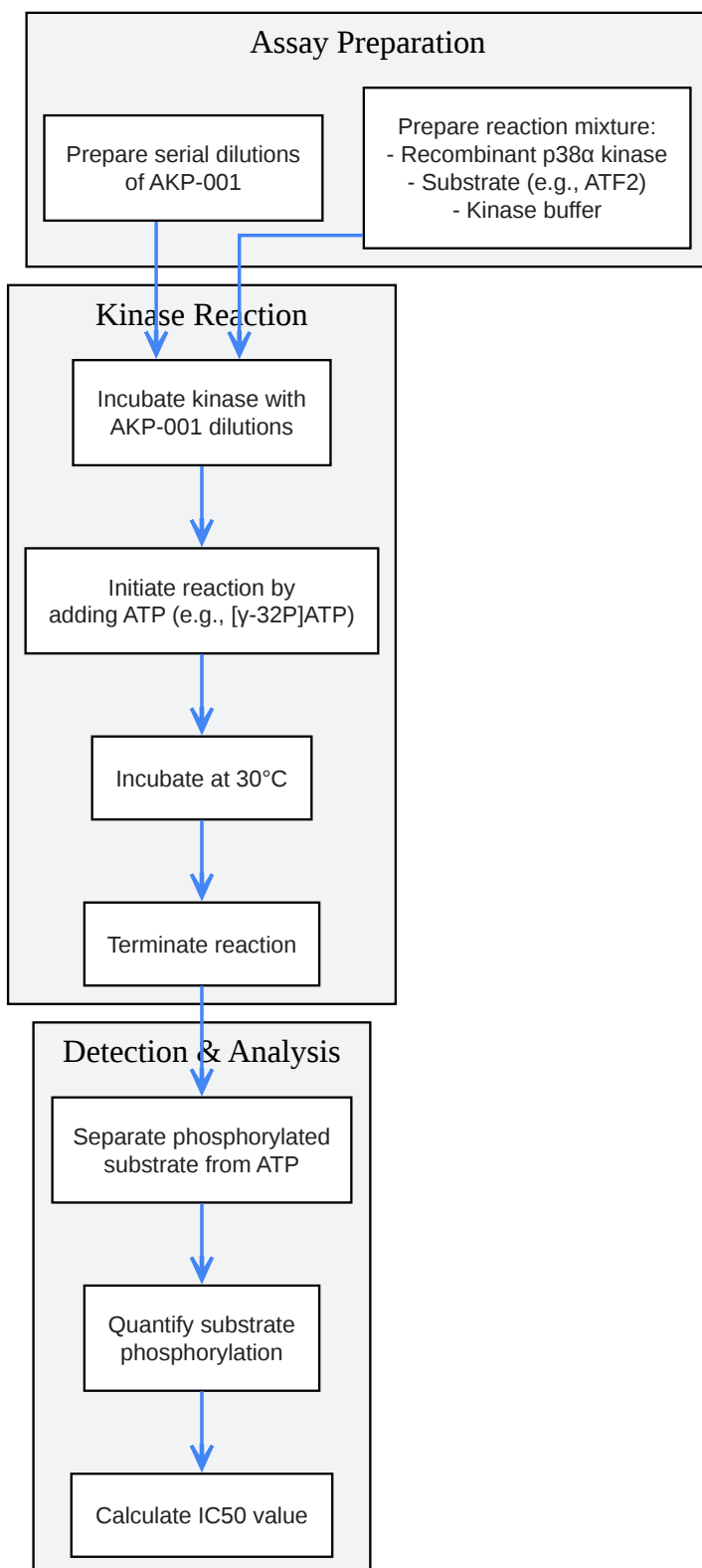
Note: IC50 values can vary depending on the assay conditions. The data presented here is for comparative purposes.

Mandatory Visualization

p38 MAPK Signaling Pathway

The diagram below illustrates the canonical p38 MAPK signaling cascade, which is activated by various extracellular stimuli, including inflammatory cytokines and cellular stress. This pathway plays a central role in regulating the production of pro-inflammatory cytokines such as TNF- α and IL-6.





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